

# An In-depth Technical Guide to Lansoprazole Sulfone-d4: Chemical Properties and Structure

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

Lansoprazole Sulfone-d4 is the deuterated analog of Lansoprazole Sulfone, a primary active metabolite of the proton pump inhibitor (PPI) Lansoprazole.[1] Lansoprazole and its metabolites are widely used in the treatment of acid-related gastrointestinal disorders such as gastric ulcers, duodenal ulcers, and gastroesophageal reflux disease (GERD).[2] The therapeutic action of Lansoprazole is attributed to its irreversible inhibition of the H+/K+-ATPase (proton pump) in gastric parietal cells.[3] Lansoprazole itself is a prodrug that is converted to its active forms, including the sulfone metabolite, in the acidic environment of the parietal cell canaliculus.[3] The incorporation of deuterium (d4) in the benzimidazole ring of Lansoprazole Sulfone provides a valuable tool for metabolic and pharmacokinetic studies, serving as an internal standard for quantitative analysis due to its distinct mass. This guide provides a comprehensive overview of the chemical properties, structure, and relevant experimental methodologies for Lansoprazole Sulfone-d4.

### **Chemical Properties and Structure**

**Lansoprazole Sulfone-d4** is characterized by the substitution of four hydrogen atoms with deuterium on the benzimidazole moiety of the Lansoprazole Sulfone structure. This isotopic labeling minimally alters the chemical properties of the molecule while significantly increasing its mass, making it an ideal internal standard for mass spectrometry-based assays.



**Table 1: Chemical and Physical Properties of** 

Lansoprazole Sulfone-d4

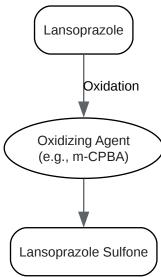
Property Property	Value	Reference
Chemical Name	2-[[[3-methyl-4-(2,2,2- trifluoroethoxy)-2- pyridinyl]methyl]sulfonyl]-1H- benzimidazole-4,5,6,7-d4	[4]
Synonyms	Lansoprazole Sulfone-D4, AG- 1813-d4	[2][5]
CAS Number	1184999-77-6	[5]
Molecular Formula	C16H10D4F3N3O3S	[5]
Molecular Weight	389.39 g/mol	
Appearance	White Solid	[4]
Solubility	Soluble in DMSO and Methanol.	[4]
Storage	Store at 2-8°C.	[4]

## **Chemical Structure**

The chemical structure of **Lansoprazole Sulfone-d4** is depicted below. The four deuterium atoms are located on the benzene ring of the benzimidazole group.



### General Synthesis Workflow for Lansoprazole Sulfone





# Proton Pump Inhibition by Lansoprazole Metabolites Lansoprazole (Prodrug) Gastric Parietal Cell Acidic Canaliculus Conversion **Active Metabolites** H+/K+-ATPase (Proton Pump) (including Lansoprazole Sulfone) Blocks Gastric Acid Secretion

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